

2-Thiouracil proper disposal procedures

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Compound of Interest

Compound Name:	2-Thiouracil
CAS No.:	124700-72-7
Cat. No.:	B043587

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2-Thiouracil Disposal: Operational Safety & Compliance Guide

Part 1: Executive Directive

The Core Directive: **2-Thiouracil** (CAS 141-90-2) is a U-listed hazardous waste (U219) under the Resource Conservation and Recovery Act (RCRA). It is an antithyroid agent and a suspected human carcinogen (IARC Group 2B).

Operational Rule: Do not treat **2-Thiouracil** as general chemical waste. All disposal procedures must prioritize containment for high-temperature incineration.^[1] Unlike simple acids or bases, this compound cannot be "neutralized" down the drain. It requires a strict Chain of Custody from the bench to the hazardous waste facility.

Part 2: Regulatory & Chemical Identity

Before handling waste, you must validate the material against these regulatory benchmarks to ensure the correct waste stream is selected.

Parameter	Specification	Operational Implication
CAS Number	141-90-2	Unique identifier for waste manifests.[1]
RCRA Code	U219	Classifies it as a "Toxic Waste." [1] Requires specific labeling.
IARC Status	Group 2B	Possibly carcinogenic; requires high-level PPE (Double nitrile gloves, N95/P100).[1]
Physical State	White Crystalline Solid	High dust potential.[1] Avoid rapid air movements during transfer.[1]
Solubility	Sparingly soluble (H ₂ O); Soluble in Alkalis	Liquid waste will likely be basic; do not mix with acids (gas evolution risk).[1]
Incompatibilities	Strong Oxidizers	Segregation Critical: Keep away from nitrates, perchlorates, and peroxides.[1]

Part 3: Waste Segregation & Handling Protocols

The Segregation Logic (Causality)

You must segregate **2-Thiouracil** from oxidizers and acids.

- Why Oxidizers? Reaction with strong oxidizers can generate toxic sulfur oxide (SO_x) and nitrogen oxide (NO_x) gases.
- Why Acids? If **2-Thiouracil** is in a basic solution (enol form), adding acid can precipitate fine particulates, creating a clogging hazard or unexpected exotherms.[1]

Protocol A: Solid Waste Disposal (Primary Stream)

Applicable for: Expired pure substance, contaminated weighing boats, spill cleanup debris.

- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) jar.[1] Glass is acceptable but poses a breakage risk for cytotoxic/carcinogenic solids.[1]
- Labeling: Attach a hazardous waste tag immediately.[1]
 - Must state: "Hazardous Waste - **2-Thiouracil**."[1]
 - Must state: "Toxic, Carcinogen."[1][2][3]
 - Must state: "RCRA Code: U219."[1]
- Transfer:
 - Work inside a chemical fume hood to capture dust.[1]
 - Dampen paper towels used for wiping with water to prevent dust aerosolization during disposal.[1]
- Sealing: Screw the lid down tight. Parafilm is not a secondary seal; use hazardous waste tape if required by your EHS department.[1]

Protocol B: Liquid Waste Disposal

Applicable for: Reaction mixtures, HPLC effluents containing **2-Thiouracil**.

- Characterization: Check pH.[1][4] **2-Thiouracil** is often dissolved in NaOH or NH₄OH.[1]
- Segregation: Do not combine with the "General Organic Solvent" carboy if that carboy contains acidic oxidizers.[1]
- Dedication: Use a dedicated "Toxic Aqueous/Organic" waste stream.
- Precipitation Check: If mixing with other aqueous streams, watch for precipitation. **2-Thiouracil** is sparingly soluble in neutral water; precipitation can form sludge that traps other chemicals.[1]

Part 4: Spill Response Workflow (Immediate Action)

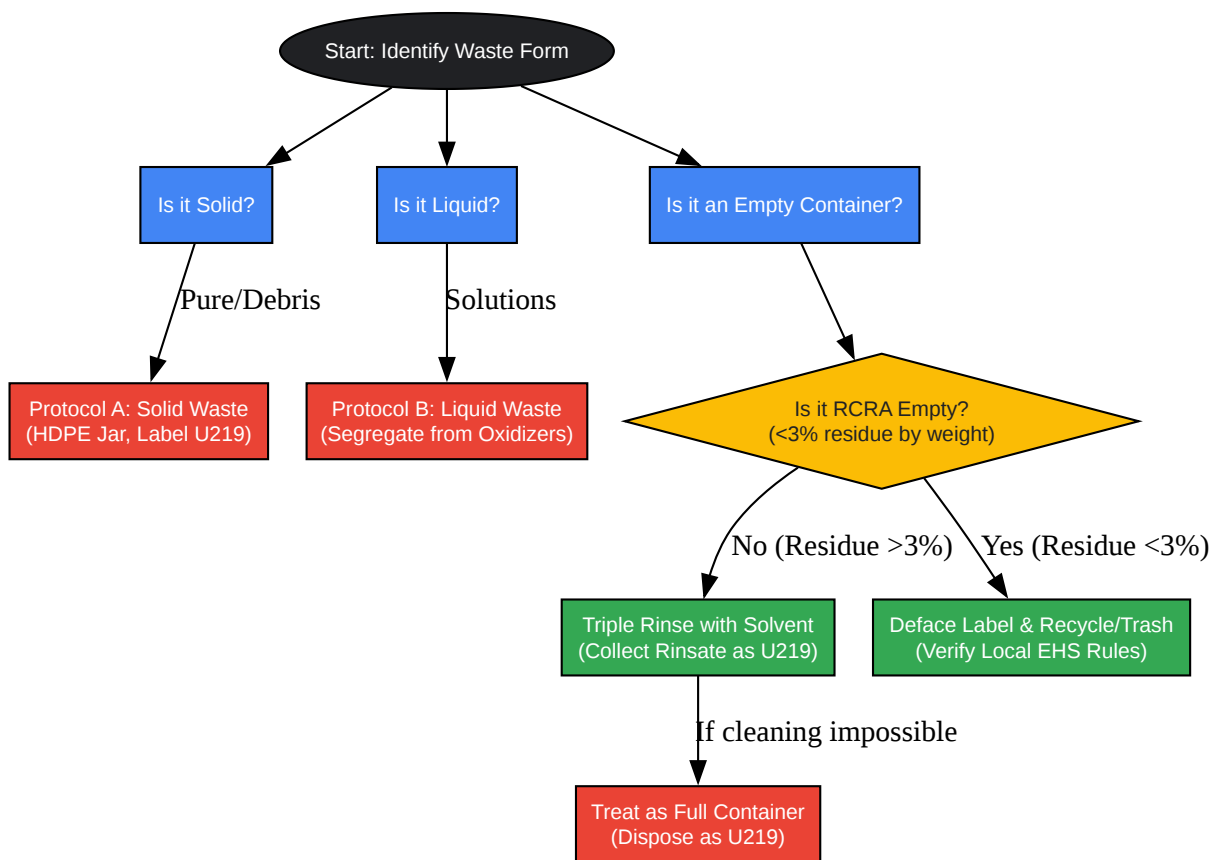
Scenario: You have spilled 5g of solid **2-Thiouracil** on the benchtop.

- Evacuate & Isolate: Alert nearby personnel. Mark the area.
- PPE Upgrade: Don double nitrile gloves, lab coat, and safety goggles.[1] If dust is visible in the air, use a respirator (N95 minimum).
- Dry Containment:
 - Do not spray water directly on the powder (spreads contamination).
 - Cover the spill with a damp paper towel to suppress dust.
- Collection:
 - Scoop material using a plastic scraper into the U219 waste container.
 - Wipe the surface with a soap/water solution three times.
 - Validation: Verify no white residue remains.[1]
- Disposal: All scoopers, towels, and gloves go into the U219 solid waste bin.

Part 5: Visualized Workflows

Figure 1: Waste Stream Decision Logic

This logic tree ensures you select the correct regulatory path for the waste state.



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Caption: Decision matrix for classifying **2-Thiouracil** waste streams under RCRA guidelines.

Figure 2: Spill Response & Decontamination

Operational flow for safe cleanup of solid spills.



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Caption: Step-by-step spill response protocol prioritizing dust suppression and exposure minimization.

Part 6: References

- U.S. Environmental Protection Agency (EPA). (2024).[1] List of Hazardous Wastes: U-List (40 CFR § 261.33).[1][5] Retrieved from [[Link](#)]
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